

The Solubility of Trichlorofluoromethane (Freon-11): A Technical Guide

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Introduction: Trichlorofluoromethane, widely known by its trade name **Freon-11** or as CFC-11, is a chlorofluorocarbon with the chemical formula CCl₃F.[1][2] Historically, it was extensively used as a refrigerant, propellant, and blowing agent.[3] Despite its production being phased out under the Montreal Protocol due to its high ozone depletion potential, understanding its physicochemical properties, particularly its solubility in various media, remains critical for environmental modeling, remediation studies, and management of existing stocks. This technical guide provides a detailed overview of the solubility of **Freon-11** in aqueous and organic media, experimental methodologies for its determination, and key factors influencing its solubility.

Solubility of Freon-11 in Water

Freon-11 exhibits low solubility in water. This property is crucial for understanding its transport and fate in aquatic environments. The solubility is temperature-dependent, generally decreasing as temperature rises from 0°C to around 30-35°C, after which it shows a slight increase, a common behavior for halogenated hydrocarbons in water.[2]

Quantitative data from various sources have been compiled and are presented below. The Henry's Law constant, a measure of the partitioning of a compound between air and water, is also a critical parameter for environmental scientists. For **Freon-11**, a Henry's Law constant of 9.70×10^{-2} atm·m³/mol at 25°C has been reported.[1]

Table 1: Quantitative Solubility of Freon-11 in Water



Temperatur e (°C)	Temperatur e (K)	Mass Fraction (g/100g)	Mole Fraction (x 10 ^{−4})	Solubility (mg/L)	Reference
0	273.15	0.000393	5.18	~393	[2]
10	283.15	0.000244	3.21	~244	[2]
20	293.15	0.000148	1.94	1100 - 1300	[1][2][3]
25	298.15	0.000119	1.56	1100	[1][2]
30	303.15	0.000104	1.36	~104	[2]
35	308.15	0.000103	1.35	~103	[2]

Note: Values in mg/L are derived from various sources and may be reported at slightly different conditions. The mass and mole fraction data from the IUPAC-NIST evaluation provide a consistent dataset.[2]

Solubility of Freon-11 in Organic Solvents

In contrast to its limited solubility in water, **Freon-11** is readily soluble in a wide range of organic solvents.[1][4] This is consistent with the "like dissolves like" principle, as **Freon-11** is a nonpolar molecule. For many common organic solvents, it is considered miscible, meaning it can be mixed in any proportion without separating. Due to this high solubility, specific quantitative limits are less frequently reported in the literature compared to its aqueous solubility.

Table 2: Solubility of Freon-11 in Common Organic Solvents

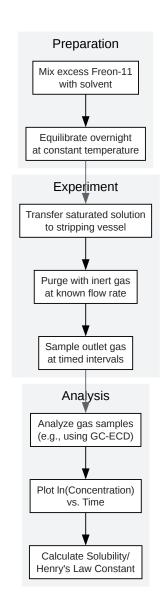


Solvent	Class	Solubility	Reference(s)
Ethanol	Alcohol	Soluble	[1][4]
Ether (Diethyl ether)	Ether	Soluble	[1][4]
Acetone	Ketone	Soluble	[5]
Benzene	Aromatic Hydrocarbon	Soluble	[5]
Carbon Tetrachloride	Halogenated Solvent	Soluble	[5]
Acetic Acid	Carboxylic Acid	25 g/100g (at 4.5°C)	[No source found]

Factors Influencing Solubility

The solubility of **Freon-11** is governed by several interconnected factors, primarily related to the properties of the solute and solvent, as well as the external conditions of the system.





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